

# Essential Safety and Operational Guide for 3-Ethynylaniline

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## Compound of Interest

Compound Name: 3-Ethynylaniline

Cat. No.: B136080

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This document provides critical safety and logistical information for the handling, storage, and disposal of **3-Ethynylaniline** (CAS No. 54060-30-9). Adherence to these procedures is vital for ensuring personnel safety and regulatory compliance.

## Hazard Profile and Immediate Precautions

**3-Ethynylaniline** is a hazardous substance classified as a flammable liquid and vapor.<sup>[1][2][3]</sup> It can cause serious skin and eye irritation, and may lead to respiratory irritation.<sup>[1][2][3][4]</sup> The compound is harmful if swallowed or in contact with skin.<sup>[2][3]</sup> Due to the presence of an acetylene group, it may have explosive instability under certain conditions.<sup>[1]</sup>

### Key Hazards:

- **Flammability:** Flammable liquid and vapor.<sup>[1][2][3]</sup> Vapors may form explosive mixtures with air and can travel to an ignition source and flash back.<sup>[3][5]</sup>
- **Health Hazards:** Harmful if swallowed or absorbed through the skin.<sup>[2][3]</sup> Causes irritation to the skin, eyes, and respiratory system.<sup>[1][5][6]</sup> May cause skin sensitization.<sup>[3][6]</sup> Ingestion of less than 150 grams may be fatal.<sup>[3][6]</sup> The substance and its metabolites may interfere with the normal oxygen uptake of hemoglobin, leading to methemoglobinemia.<sup>[3][6]</sup>

## Personal Protective Equipment (PPE)

The following PPE is mandatory when handling **3-Ethynylaniline**. All PPE should be inspected prior to use.<sup>[7]</sup>

Protection Type	Specification	Rationale
Eye/Face Protection	Tightly fitting safety goggles or chemical safety goggles conforming to EN166 (EU) or NIOSH (US) standards. <sup>[1][5][7]</sup> A face shield may also be necessary.	To protect against splashes and vapors that can cause serious eye irritation. <sup>[1][2][5]</sup>
Skin Protection	Chemical-resistant gloves (e.g., Neoprene, PVC, or nitrile). <sup>[1][3]</sup> Fire/flamm resistant and impervious clothing. <sup>[7]</sup> A lab coat and closed-toe shoes are also required. <sup>[2]</sup>	To prevent skin contact which can cause irritation, dermatitis, and potential sensitization. <sup>[2][5][6]</sup>
Respiratory Protection	A NIOSH-approved respirator with an appropriate filter (e.g., type ABEK) should be used if exposure limits are exceeded or irritation is experienced. <sup>[1][8]</sup> All handling should be conducted in a certified chemical fume hood. <sup>[1][2]</sup>	To avoid inhalation of vapors which can cause respiratory tract irritation and potential CNS depression at high concentrations. <sup>[1][3][5]</sup>

## Handling and Storage Protocol

Proper handling and storage are critical to minimize risks.

Handling:

- Work in a well-ventilated area, preferably a chemical fume hood.<sup>[1]</sup>

- Avoid all personal contact, including inhalation of vapors and contact with skin and eyes.[1][6]
- Use non-sparking tools and explosion-proof equipment.[1][5][7]
- Ground and bond containers and receiving equipment to prevent static discharge.[1][7]
- Keep the container tightly closed when not in use.[1][5][7]
- Wash hands thoroughly after handling.[5][7]

#### Storage:

- Store in a tightly closed container in a dry, cool, and well-ventilated area.[1][5][7]
- The recommended storage temperature is between 2-8°C.[1]
- Store away from heat, sparks, open flames, and other ignition sources.[1][5]
- Keep separate from incompatible materials such as strong oxidizing agents, acids, acid chlorides, and acid anhydrides.[1]

## Emergency Procedures

Immediate and appropriate responses to accidental exposure are crucial.

Exposure Route	First Aid Measures
Inhalation	Move the individual to fresh air. If breathing is difficult, administer oxygen. If the person is not breathing, provide artificial respiration and seek immediate medical attention.[3][5][7] Do not use mouth-to-mouth resuscitation if the victim ingested or inhaled the chemical.[7]
Skin Contact	Immediately remove all contaminated clothing. [3][5][6] Wash the affected skin area with plenty of soap and water for at least 15 minutes and seek medical help.[3][5]
Eye Contact	Rinse the eyes cautiously with water for at least 15 minutes, making sure to lift the upper and lower eyelids.[3][5][7] Remove contact lenses if present and easy to do so. Continue rinsing and get medical attention.[3][5][7]
Ingestion	Do NOT induce vomiting.[3][5] If the person is conscious and alert, rinse their mouth and have them drink 2-4 cupfuls of milk or water.[5] Seek immediate medical attention.[5]

In case of a spill, remove all ignition sources and ensure adequate ventilation.[1][7] Absorb the spill with an inert material (e.g., dry sand or earth) and place it into a chemical waste container for disposal using non-sparking tools.[1][5]

## Disposal Plan

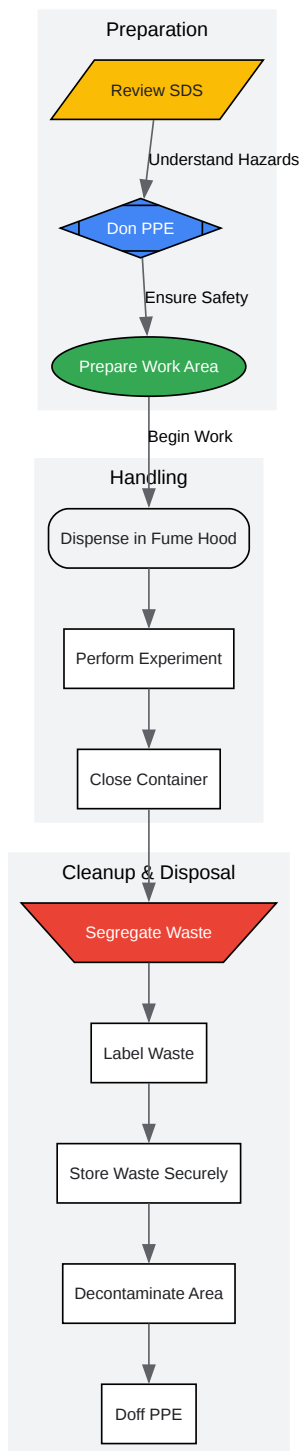
All waste must be handled in accordance with local, state, and federal regulations.[6]

- Liquid Waste: Collect all liquid waste containing **3-Ethynylaniline** in a designated, properly labeled, and sealed hazardous waste container compatible with organic solvents.[2]
- Solid Waste: Contaminated solid waste (e.g., gloves, absorbent pads) must be collected in a separate, sealed, and clearly labeled hazardous waste container.[2]

- Label all waste containers as "Hazardous Waste" and list "**3-Ethynylaniline**" and any other chemical constituents.[\[2\]](#)
- Do not allow the chemical to enter drains or waterways.[\[2\]](#)[\[7\]](#)

## Workflow for Safe Handling of 3-Ethynylaniline

## Safe Handling Workflow for 3-Ethynylaniline



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Caption: Workflow for the safe handling of **3-ethynylaniline**.

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